

Foundational Research on the Physiological Effects of Macaenes: A Technical Guide

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Compound of Interest

Compound Name: Macaene

Cat. No.: B3327989

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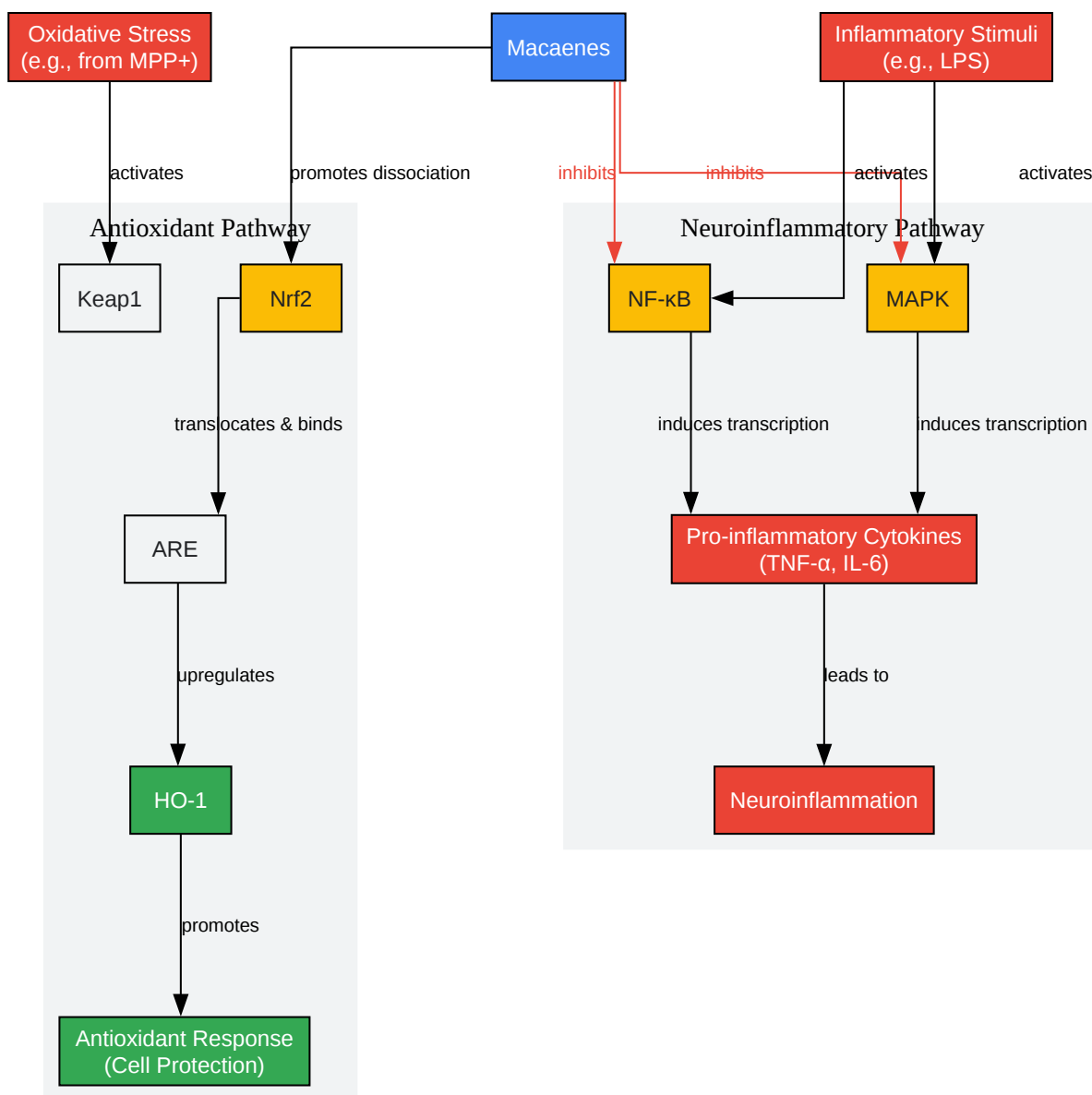
This technical guide provides an in-depth overview of the core physiological effects of **macaenes**, a unique class of polyunsaturated fatty acid amides found in Maca (*Lepidium meyenii*). The content is tailored for researchers, scientists, and drug development professionals, focusing on the molecular mechanisms, experimental validation, and quantitative outcomes associated with these compounds.

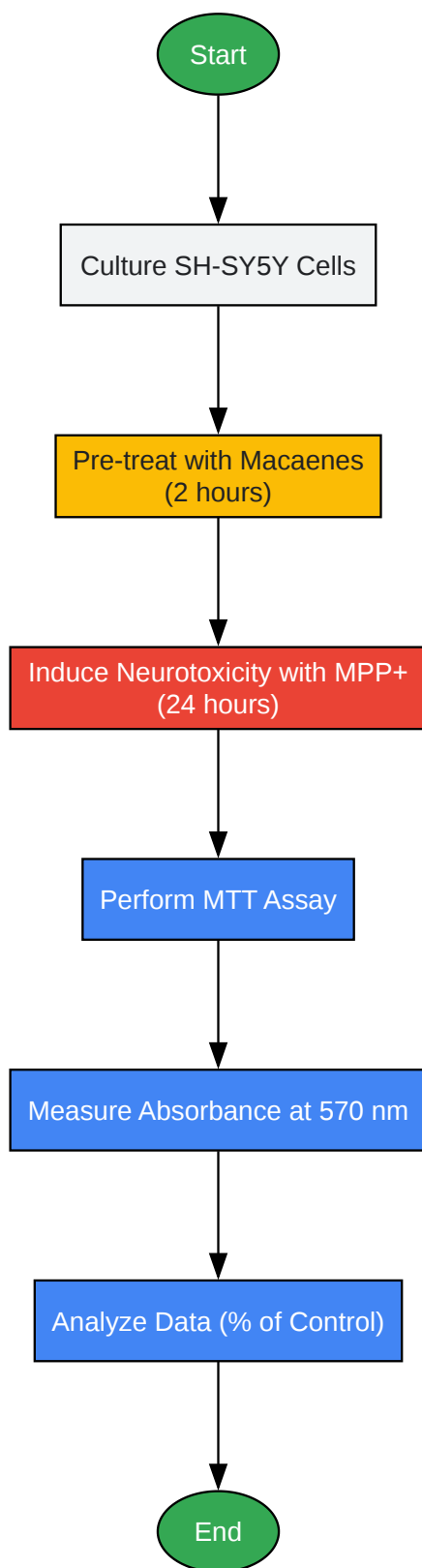
Neuroprotective Effects

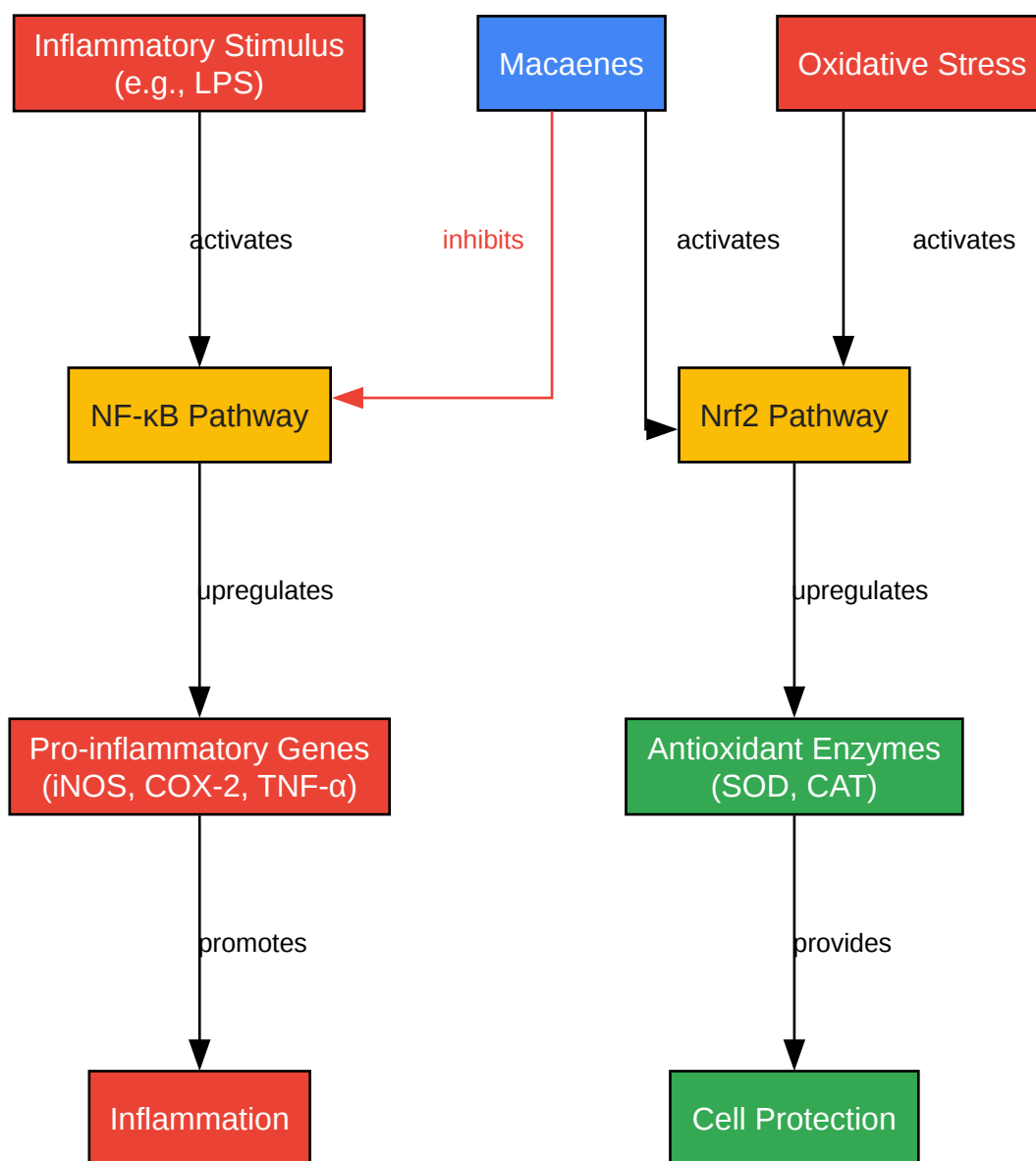
Macaenes have demonstrated significant neuroprotective properties in various preclinical models, primarily through mechanisms involving the mitigation of oxidative stress and neuroinflammation. These effects suggest potential therapeutic applications in neurodegenerative disorders.

Key Signaling Pathways

The neuroprotective effects of **macaenes** are largely attributed to their modulation of key intracellular signaling pathways. The Nrf2/HO-1 pathway is a primary target, where **macaenes** promote the translocation of Nrf2 to the nucleus, leading to the upregulation of antioxidant enzymes. Additionally, **macaenes** have been shown to suppress neuroinflammation by inhibiting the pro-inflammatory NF- κ B and MAPK signaling pathways.







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